In-Depth Technical Guide: 2,4,4,6-Tetramethylheptane

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Compound of Interest

Compound Name:	*2,4,4,6-Tetramethylheptane*
CAS No.:	*61868-57-3*
Cat. No.:	*B14549634*

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This technical guide provides a comprehensive overview of the chemical and physical properties of **2,4,4,6-tetramethylheptane**, alongside detailed, plausible experimental protocols for its synthesis and characterization. Given the limited availability of specific experimental data for this compound in public literature, this guide combines computed data, information on isomeric compounds, and established principles of organic chemistry to serve as a valuable resource.

Core Molecular Information

2,4,4,6-Tetramethylheptane is a highly branched alkane with the chemical formula $C_{11}H_{24}$. Its structure consists of a seven-carbon heptane backbone with four methyl group substituents at positions 2, 4, 4, and 6.

Molecular Weight: 156.31 g/mol [1][2]

Physicochemical Properties

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Specific experimental data for **2,4,4,6-tetramethylheptane** is not readily available in public databases. The following table summarizes computed properties for **2,4,4,6-tetramethylheptane** and experimental data for the closely related isomer, 2,2,4,6-tetramethylheptane, which can serve as a reasonable estimate.

Property	Value (2,4,4,6-tetramethylheptane - Computed)	Value (2,2,4,6-tetramethylheptane - Experimental)	Reference
Molecular Formula	$C_{11}H_{24}$	$C_{11}H_{24}$	[1][3]
Molecular Weight	156.31 g/mol	156.31 g/mol	[1][3]
Boiling Point	Not available	162.2 °C	[4]
Density	Not available	0.7298 g/cm³	[4]
Refractive Index	Not available	1.4101	[4]
CAS Number	61868-57-3	61868-46-0	[1][3]

Experimental Protocols

Synthesis of 2,4,4,6-Tetramethylheptane (Plausible Route)

A specific, peer-reviewed synthesis protocol for **2,4,4,6-tetramethylheptane** is not readily found in the public domain. However, a plausible route can be adapted from established methods for synthesizing highly branched alkanes. The following protocol is a conceptual adaptation of a Grignard reaction followed by reduction.

Reaction Scheme:

- Grignard Reagent Formation: Isobutylmagnesium bromide is formed from the reaction of isobutyl bromide with magnesium metal.
- Coupling Reaction: The Grignard reagent is reacted with 2-chloro-2,4-dimethylpentane.
- Work-up and Purification: The reaction mixture is quenched, and the product is purified.

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Detailed Methodology:

- Preparation of Isobutylmagnesium Bromide:
  - In a flame-dried, three-necked flask equipped with a reflux condenser, a dropping funnel, and a magnetic stirrer, add magnesium turnings (1.2 equivalents).
  - Add a small crystal of iodine to initiate the reaction.
  - Slowly add a solution of isobutyl bromide (1.1 equivalents) in anhydrous diethyl ether via the dropping funnel under a nitrogen atmosphere.
  - Maintain a gentle reflux until all the magnesium has reacted.
- Coupling Reaction:
  - Cool the Grignard reagent to 0 °C in an ice bath.
  - Slowly add a solution of 2-chloro-2,4-dimethylpentane (1.0 equivalent) in anhydrous diethyl ether.
  - After the addition is complete, allow the reaction mixture to warm to room temperature and stir overnight.
- Work-up and Purification:
  - Carefully quench the reaction by the slow addition of a saturated aqueous solution of ammonium chloride.
  - Separate the organic layer and extract the aqueous layer with diethyl ether.
  - Combine the organic layers, wash with brine, and dry over anhydrous magnesium sulfate.
  - Filter and remove the solvent under reduced pressure.
  - Purify the crude product by fractional distillation to obtain **2,4,4,6-tetramethylheptane**.

Characterization of 2,4,4,6-Tetramethylheptane

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1. Gas Chromatography-Mass Spectrometry (GC-MS) Analysis:

- Objective: To determine the purity and confirm the molecular weight and fragmentation pattern of the synthesized compound.
- Instrumentation: A gas chromatograph coupled to a mass spectrometer with an electron ionization (EI) source.
- Methodology:
  - Sample Preparation: Prepare a dilute solution of the purified product in a volatile solvent such as hexane.
  - GC Conditions:
    - Column: A non-polar capillary column (e.g., DB-1 or equivalent).
    - Injector Temperature: 250 °C.
    - Oven Program: Start at 50 °C, hold for 2 minutes, then ramp to 250 °C at 10 °C/min.
    - Carrier Gas: Helium at a constant flow rate.
  - MS Conditions:
    - Ionization Mode: Electron Ionization (EI) at 70 eV.
    - Mass Range: m/z 40-200.
- Expected Results: The gas chromatogram should show a single major peak. The mass spectrum is expected to have a low abundance or absent molecular ion peak (m/z 156). The fragmentation pattern will be dominated by cleavage at the branched points, leading to stable carbocations. Key fragments would be expected from the loss of isobutyl (C_4H_9, m/z 57) and isopropyl (C_3H_7, m/z 43) radicals.

2. Nuclear Magnetic Resonance (NMR) Spectroscopy:

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- Objective: To elucidate the carbon-hydrogen framework of the molecule and confirm its structure.
- Instrumentation: A high-resolution NMR spectrometer (e.g., 400 MHz or higher).
- Methodology:
  - Sample Preparation: Dissolve a small amount of the purified compound in deuterated chloroform ($CDCl_3$).
  - ^1H NMR Spectroscopy:
    - Acquire a proton NMR spectrum.
    - Expected Signals: Due to the complexity of the branched structure, the spectrum will show multiple overlapping signals in the upfield region (typically 0.8-1.8 ppm). Distinct doublets and multiplets corresponding to the different methyl and methylene protons are expected.
  - ^{13}C NMR Spectroscopy:
    - Acquire a carbon-13 NMR spectrum.
    - Expected Signals: The spectrum will show distinct signals for each unique carbon atom. The chemical shifts will be in the typical alkane region (approximately 10-60 ppm). The quaternary carbon at position 4 will likely have a chemical shift in the range of 30-40 ppm.

Visualizations

Molecular Structure of 2,4,4,6-Tetramethylheptane

Caption: Ball-and-stick model of **2,4,4,6-tetramethylheptane**.

Conceptual Workflow for Characterization

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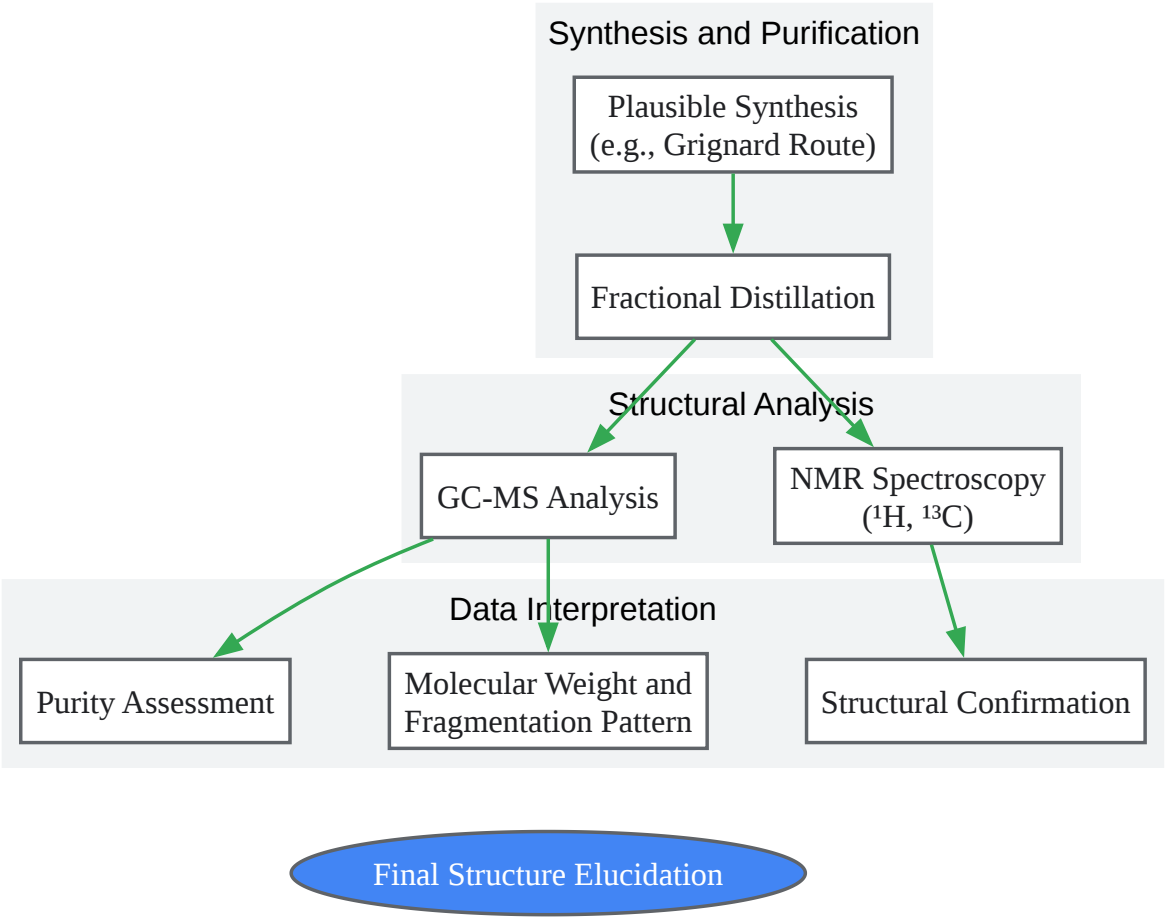

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Caption: Workflow for the synthesis and characterization of **2,4,4,6-tetramethylheptane**.

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